

Health and Safety Data for 2-Nitroanthraquinone: A Technical Guide

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Compound of Interest

Compound Name: 2-Nitroanthraquinone

Cat. No.: B1658324

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information regarding **2-nitroanthraquinone** (CAS No. 605-27-6). It is intended for informational purposes for a scientific audience. A comprehensive risk assessment should be conducted before any handling or use of this compound.

Introduction

2-Nitroanthraquinone is a substituted anthraquinone. Anthraquinones are a class of aromatic organic compounds that form the structural backbone for many dyes and have been investigated for various industrial and pharmaceutical applications. The introduction of a nitro group can significantly influence the toxicological profile of the parent compound. This guide summarizes the currently available, though limited, health and safety data for **2-nitroanthraquinone** and related compounds to inform researchers and professionals in the field.

Physicochemical Properties

A summary of the known physical and chemical properties of **2-nitroanthraquinone** is presented below.

Property	Value	Reference
CAS Number	605-27-6	[1][2][3]
Molecular Formula	C ₁₄ H ₇ NO ₄	[1][2][3]
Molecular Weight	253.21 g/mol	[1][2][3]
Appearance	Data not available	[1]
Melting Point	184.5 °C	[2]
Boiling Point	396.41 °C (estimated)	[2]
Density	1.3146 g/cm ³ (estimated)	[2]

Toxicological Data

Note: Specific quantitative toxicological data such as LD50 (median lethal dose), LC50 (median lethal concentration), and NOAEL (No-Observed-Adverse-Effect Level) for **2-nitroanthraquinone** (CAS 605-27-6) are not readily available in the public domain based on extensive searches of scientific literature and toxicology databases. The data presented below is for structurally related compounds and should be used for general guidance and hazard identification purposes only.

Acute Toxicity

No specific acute toxicity data (oral, dermal, inhalation) for **2-nitroanthraquinone** was identified. For the related compound 1-Nitroanthraquinone, an oral LD50 in mice has been reported as 1540 mg/kg, and an intraperitoneal LD50 in rats as 1050 mg/kg.[4]

Carcinogenicity

There is no specific carcinogenicity data for **2-nitroanthraquinone**. However, studies on the related compound 2-Methyl-1-nitroanthraquinone have shown evidence of carcinogenicity in animal models.[5]

A bioassay of 2-methyl-1-nitroanthraquinone in Fischer 344 rats showed that oral administration was associated with an increased incidence of hepatocellular carcinomas in

males.[5] Additionally, subcutaneous fibromas were observed in both male and female rats.[5] An increased incidence of bladder tumors was also noted in female rats.[5]

The National Toxicology Program (NTP) has conducted studies on anthraquinone, the parent compound, which indicated some evidence of carcinogenic activity in rats and mice.[6]

Genotoxicity

Specific genotoxicity data for **2-nitroanthraquinone**, such as results from Ames tests or micronucleus assays, were not found. It is important to note that the carcinogenicity of some anthraquinone derivatives has been linked to mutagenic contaminants, such as 9-nitroanthracene, found in the tested samples.[7] Therefore, the purity of the **2-nitroanthraquinone** sample is a critical factor in assessing its genotoxic potential.

Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on **2-nitroanthraquinone** are not available. However, a general workflow for a carcinogenicity bioassay, based on the study of the related compound 2-Methyl-1-nitroanthraquinone, is outlined below.[5]

General Carcinogenicity Bioassay Workflow

The following diagram illustrates a typical workflow for a chronic oral carcinogenicity study in rodents.

Caption: A generalized workflow for a chronic oral carcinogenicity bioassay in rodents.

Hazard Identification and Safety Precautions

Given the limited specific data for **2-nitroanthraquinone**, a precautionary approach to handling is essential. The following is based on information for related nitroaromatic and anthraquinone compounds.

Hazard Statements

Based on data for similar compounds, **2-nitroanthraquinone** should be considered as potentially:

- Harmful if swallowed.[4]
- Causing serious eye irritation.[4]
- May cause skin irritation.[4]
- May cause respiratory tract irritation.[4]
- Suspected of causing cancer.

Precautionary Measures

The following diagram illustrates a logical relationship for handling potentially hazardous chemical compounds in a research setting.

Caption: A hierarchical approach to managing the risks associated with handling potentially hazardous chemicals.

When handling **2-nitroanthraquinone**, the following precautions are recommended:

- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood.
[4]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles, and a lab coat.[4]
- Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[4]
- Spills: In case of a spill, avoid generating dust. Moisten the spilled material with an inert liquid and collect it in a suitable container for disposal.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

The available health and safety data for **2-nitroanthraquinone** (CAS 605-27-6) is very limited. While information on related compounds, such as 2-Methyl-1-nitroanthraquinone and the parent compound anthraquinone, suggests potential for carcinogenicity and other health hazards, specific quantitative toxicological data and detailed experimental protocols for **2-nitroanthraquinone** are lacking. Therefore, it is imperative that researchers, scientists, and drug development professionals treat this compound with a high degree of caution, implementing robust safety protocols and assuming it to be hazardous until more definitive data becomes available. Further toxicological studies are warranted to fully characterize the health and safety profile of **2-nitroanthraquinone**.

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